Technical Synthesis Guide: 4-Fluoro-2-hydroxy-3,5-diiodobenzoic Acid

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Compound of Interest

Compound Name:	*4-Fluoro-2-hydroxy-3,5-diiodobenzoic acid*
Cat. No.:	*B8135201*

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Part 1: Executive Summary & Strategic Significance

4-Fluoro-2-hydroxy-3,5-diiodobenzoic acid (CAS: 2065250-23-7) is a highly specialized halogenated salicylic acid derivative. It serves as a critical pharmacophore in the development of pharmacological chaperones, specifically for stabilizing the oncogenic p53 mutant Y220C and Formylglycine Generating Enzyme (FGE). Its structural uniqueness lies in the dense functionalization of the benzene ring, where the 4-fluoro substituent provides metabolic stability and electronic modulation, while the 3,5-diiodo motif facilitates hydrophobic interactions and halogen bonding in protein binding pockets.

Core Synthesis Strategy

The synthesis relies on Electrophilic Aromatic Substitution (EAS) using 4-Fluoro-2-hydroxybenzoic acid (4-fluorosalicylic acid) as the substrate. The presence of the hydroxyl group at C2 strongly activates the C3 and C5 positions, directing the incoming iodine electrophiles to these specific sites despite the deactivating nature of the fluorine and carboxylic acid groups.

Key Performance Indicators:

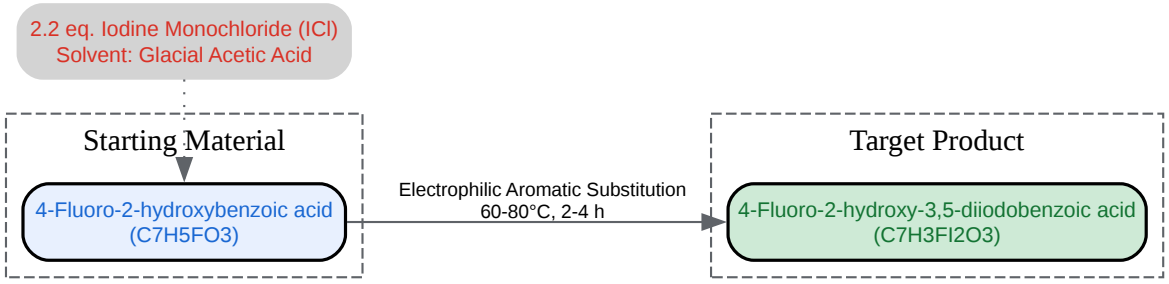
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- Target Yield: >85%
- Purity: >98% (HPLC)
- Appearance: Pink to off-white solid
- Melting Point: 222–223 °C (decomposition)[1][2]

Part 2: Retrosynthetic Analysis & Mechanism

The synthesis is a direct di-iodination. The choice of iodinating agent is critical to ensure complete substitution at both the C3 and C5 positions without over-oxidizing the ring or causing decarboxylation.

Reaction Scheme



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Figure 1: Retrosynthetic pathway utilizing Iodine Monochloride (ICl) as the source of the iodonium ion (I+).

Mechanistic Insight:

- Activation: The phenolic -OH group donates electron density into the ring (resonance effect), significantly increasing nucleophilicity at the ortho (C3) and para (C5) positions.

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- First Iodination (Kinetic): Occurs rapidly at C5 (para to -OH) due to less steric hindrance compared to C3.
- Second Iodination (Thermodynamic): Occurs at C3. This step is slower due to steric crowding between the -OH and -F/-COOH groups, requiring thermal energy (heating to ~60-80°C) to drive to completion.

Part 3: Detailed Experimental Protocol

Materials & Reagents Table

Reagent	MW (g/mol)	Equiv.[1][2][3]	Role	Hazards
4-Fluoro-2-hydroxybenzoic acid	156.11	1.0	Substrate	Irritant
Iodine Monochloride (ICl)	162.35	2.2	Iodinating Agent	Corrosive, Lachrymator
Glacial Acetic Acid	60.05	Solvent	Solvent	Corrosive, Flammable
Sodium Thiosulfate (aq)	158.11	Quench	Reductant	Irritant
Water	18.02	Workup	Anti-solvent	None

Step-by-Step Methodology

Safety Precaution: Iodine Monochloride (ICl) is extremely corrosive and releases HCl gas. All operations must be performed in a functioning fume hood wearing acid-resistant gloves and eye protection.

Step 1: Dissolution[2]

- Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Charge the flask with 4-Fluoro-2-hydroxybenzoic acid (5.0 g, 32.0 mmol).

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- Add Glacial Acetic Acid (50 mL). Stir at room temperature until the solid is mostly dissolved or forms a fine suspension. Note: Acetic acid is chosen for its polarity and ability to stabilize the transition state.

Step 2: Electrophilic Addition

- Prepare a solution of Iodine Monochloride (11.4 g, 70.4 mmol, 2.2 equiv.) in Glacial Acetic Acid (20 mL).
- Add the ICl solution dropwise to the RBF over 20 minutes using an addition funnel.
  - Observation: The solution will turn dark red/brown. A slight exotherm may be observed.

Step 3: Reaction Propagation

- Heat the reaction mixture to 60–80 °C using an oil bath.
- Maintain stirring at this temperature for 2–4 hours.
  - Monitoring: Check progress via TLC (Mobile Phase: 10% MeOH in DCM) or LC-MS. The starting material (Rf ~0.[1][2]4) should disappear, replaced by the di-iodo product (Rf ~0.2).
  - Critical Check: If mono-iodinated intermediate persists, add an additional 0.2 eq. of ICl and extend heating by 1 hour.

Step 4: Quenching & Isolation

- Cool the reaction mixture to room temperature.
- Pour the mixture slowly into Ice Water (300 mL) with vigorous stirring.
- If the mixture remains dark purple/brown (excess iodine), add 10% Sodium Thiosulfate solution dropwise until the color fades to a pale yellow or pink.
- A precipitate will form. Stir for 30 minutes to ensure full granulation.

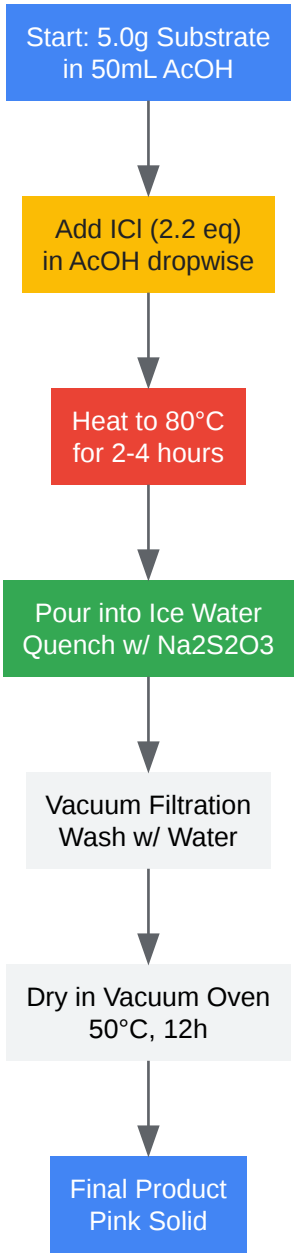
Step 5: Purification

- Filter the solid using a Büchner funnel under vacuum.

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- Wash the filter cake with water (3 x 50 mL) to remove residual acetic acid and inorganic salts.
- Recrystallization (Optional but recommended for >99% purity): Dissolve the crude solid in a minimum amount of hot Ethanol or Acetone, then slowly add water until turbidity appears. Cool to 4°C to crystallize.
- Dry the solid in a vacuum oven at 50°C for 12 hours.

Workflow Diagram



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Figure 2: Operational workflow for the synthesis of **4-Fluoro-2-hydroxy-3,5-diiodobenzoic acid**.

Part 4: Characterization & Validation

To validate the synthesis, compare your analytical data against these established standards.

Technique	Expected Result	Interpretation
Appearance	Pink to off-white powder	Characteristic of iodinated salicylic acids.
Melting Point	222–223 °C (dec)	Sharp melting point indicates high purity; decomposition is common for heavy halogenated acids.
1H NMR (DMSO-d6)	δ 7.99 (d, J = 8.3 Hz, 1H)	The only aromatic proton remaining is at C6. It appears as a doublet due to coupling with the Fluorine at C4. Absence of other aromatic signals confirms di-iodination.
19F NMR (DMSO-d6)	δ -69.4 (s)	Single fluorine peak confirming the integrity of the C-F bond.
MS (ESI-)	$[M-H]^-$ = 406.8	Consistent with formula C7H3FI2O3 (Calc: 406.81).

Self-Validating Logic:

- The NMR Doublet: If you see a multiplet or two singlets, the reaction is incomplete (mono-iodination) or regioselectivity failed. The doublet at ~8.0 ppm is the definitive signature of the 3,5-diiodo-4-fluoro substitution pattern.

Part 5: Troubleshooting

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Issue 1: Incomplete Conversion (Mono-iodo product detected)

- Cause: Temperature too low or insufficient ICl.
- Solution: The second iodine addition (at C3) is sterically hindered. Ensure the bath temperature is at least 70°C. Add an extra 0.2–0.5 equivalents of ICl.

Issue 2: Product is dark purple/brown

- Cause: Trapped free iodine in the crystal lattice.
- Solution: Rewash the solid with dilute sodium thiosulfate solution during filtration. Recrystallize from Ethanol/Water.

Issue 3: Low Yield

- Cause: Product solubility in the quench volume.
- Solution: The product is an acid.[1][4][5][6][7] Ensure the quench water is acidic (pH < 3). If the pH is neutral/basic, the product will form a water-soluble salt. Acidify with 1M HCl if necessary to precipitate the free acid.

Part 6: References

- University of Southampton. (2018). Discovery of Nanomolar Affinity Pharmacological Chaperones Stabilizing the Oncogenic p53 Mutant Y220C. ePrints Soton.[2] Retrieved from [Link] (See Compound 9 / 2.15 characterization data).
- Organic Syntheses. (1943). 3,5-Diiodosalicylic acid. Org. Synth. Coll. Vol. 2, p.196.[5] Retrieved from [Link] (Foundational protocol for salicylic acid iodination).
- Larock, R. C., et al. (2008).[8] Room Temperature ICl-Induced Dehydration/Iodination. J. Org.[8] Chem., 73, 6666-6670.[8] (Mechanistic insight into ICl reactivity).

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Sources

- 1. eprints.soton.ac.uk [eprints.soton.ac.uk]
- 2. eprints.soton.ac.uk [eprints.soton.ac.uk]
- 3. isca.in [isca.in]
- 4. air.unimi.it [air.unimi.it]
- 5. 4-Fluoro-3-hydroxybenzoic acid | C7H5FO3 | CID 593635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. WO2003070678A1 - Iodination of 4-fluoro-benzaldehyde - Google Patents [patents.google.com]
- 7. 4-Fluoro-2-hydroxybenzoic acid 97% | CAS: 345-29-9 | AChemBlock [achemblock.com]
- 8. Room Temperature ICl-Induced Dehydration/Iodination of 1-Acyl-5-hydroxy-4,5-dihydro-1H-pyrazoles. A Selective Route to Substituted 1-Acyl-4-iodo-1H-pyrazoles [organic-chemistry.org]

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